

# A Comparative Analysis of Magnetic Torque in Ordered vs. Disordered CrPt₃

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Compound of Interest		
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For researchers, scientists, and drug development professionals, understanding the nuances of magnetic properties at the nanoscale is crucial for the advancement of spintronic devices and magnetic sensing technologies. This guide provides an objective comparison of the magnetic torque characteristics in chemically ordered versus disordered phases of the alloy CrPt<sub>3</sub>, supported by experimental data.

The intermetallic compound CrPt<sub>3</sub> presents a fascinating case study in the relationship between atomic ordering and magnetic phenomena. In its chemically ordered L1<sub>2</sub> phase, CrPt<sub>3</sub> is ferrimagnetic, exhibiting strong magnetic properties. Conversely, in its chemically disordered A1 phase, it behaves as a paramagnetic material.[1] This distinct difference in magnetic ground states would intuitively suggest a significant disparity in their ability to generate and respond to magnetic torques, a fundamental aspect of spin-based electronics. However, recent studies have revealed a more complex and intriguing picture.

# **Unconventional Spin Torques Independent of Magnetic Order**

A pivotal finding in the study of CrPt<sub>3</sub> is the observation of unconventional field-like spin torques in both the ordered (ferrimagnetic) and disordered (paramagnetic) phases.[1] This suggests that the origin of these torques is not directly tied to the long-range magnetic ordering of the material. Instead, it is proposed that these torques arise from an indirect nonlocal spin-orbit torque due to spin scattering at the interface with an adjacent material (in this case, a copper layer), combined with symmetry breaking at this interface.



This discovery is significant as it broadens the range of materials that could be utilized for generating spin torques, moving beyond the conventional reliance on heavy metals with strong spin-orbit coupling or magnetically ordered materials.

## **Comparative Magnetic and Torque Properties**

To facilitate a clear comparison, the following table summarizes the key magnetic and torquerelated properties of ordered and disordered CrPt<sub>3</sub>.

Property	Ordered CrPt₃ (L1₂ Phase)	Disordered CrPt₃ (A1 Phase)
Magnetic Order	Ferrimagnetic	Paramagnetic
Unconventional Spin Torque	Present	Present
Magnetocrystalline Anisotropy (K <sub>u</sub> )	~5 x 10 <sup>6</sup> erg/cc[2]	Negligible
Saturation Magnetization (M <sub>s</sub> )	~250 emu/cc[2]	0
Coercivity (H <sub>e</sub> )	High (e.g., > 9 kOe)[2]	0
Anomalous Hall Effect	Present in ferrimagnetic state	Absent in paramagnetic state

## **Experimental Protocols**

The generation and comparison of magnetic torques in ordered and disordered CrPt₃ rely on precise fabrication of thin film heterostructures and sensitive measurement techniques.

#### Synthesis of Ordered and Disordered CrPt₃ Thin Films

The distinct phases of CrPt₃ are typically achieved by controlling the deposition and postannealing temperatures during molecular beam epitaxy (MBE) or sputtering.

- Substrate Preparation: Single crystal MgO(110) substrates are commonly used to promote epitaxial growth.
- Deposition: A thin film of CrPt3 (typically around 15 nm) is deposited on the substrate.



- Disordered Phase: Deposition at a relatively low temperature, such as 400°C, results in a chemically disordered A1 crystal structure.
- Ordered Phase: To achieve the L1<sub>2</sub> ordered phase, deposition is carried out at a higher temperature (e.g., 700°C) or a lower temperature deposition is followed by a hightemperature anneal (e.g., 600°C).
- Heterostructure Formation: To measure the spin torque, the CrPt<sub>3</sub> layer is incorporated into a multilayer stack, for example: MgO / CrPt<sub>3</sub> (15 nm) / Cu (3 nm) / Ni<sub>81</sub>Fe<sub>19</sub> (Permalloy, 5-8 nm) / Al<sub>2</sub>O<sub>3</sub> (2 nm). The copper layer serves to decouple the CrPt<sub>3</sub> and the ferromagnetic permalloy layer, which acts as a detector for the injected spin current. The aluminum oxide layer acts as a protective cap.

The ordering of the CrPt<sub>3</sub> film is confirmed using X-ray diffraction (XRD), where the L1<sub>2</sub> phase exhibits a characteristic (110) superlattice peak that is absent in the disordered A1 phase.

#### **Measurement of Magnetic Torque**

Spin-Torque Ferromagnetic Resonance (ST-FMR) is a powerful technique used to quantify the spin torques generated by the CrPt<sub>3</sub> layer.

- Device Fabrication: The multilayer film is patterned into microstrips using photolithography and ion milling.
- RF Current Application: A radio-frequency (RF) current is applied along the microstrip. This current generates a spin current in the CrPt₃ layer due to the spin Hall effect and potentially other mechanisms.
- Spin Current Injection: The spin current is injected into the adjacent permalloy layer, exerting a torque on its magnetization.
- Ferromagnetic Resonance: When an external magnetic field is applied and its strength, along with the RF frequency, satisfies the ferromagnetic resonance condition of the permalloy layer, the magnetization of the permalloy layer begins to precess.
- Voltage Detection: This precession leads to a time-varying resistance due to the anisotropic magnetoresistance (AMR) of the permalloy. The mixing of the RF current and the oscillating

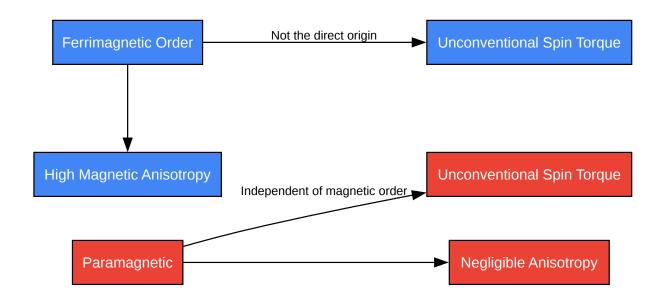


resistance produces a measurable DC voltage across the device.

 Torque Analysis: By analyzing the symmetric and antisymmetric components of the measured DC voltage as a function of the applied magnetic field, the different components of the spin torque (damping-like and field-like) can be de-convolved and their efficiencies quantified.

### **Visualizing the Concepts**

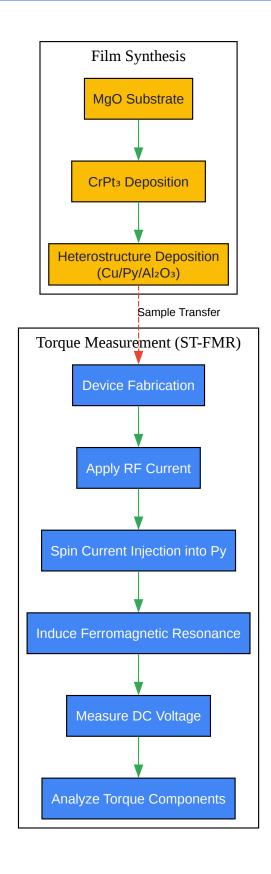
To better illustrate the relationships and processes described, the following diagrams are provided.



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Figure 1: Comparison of properties in ordered and disordered CrPt3.





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